

Carzenide: Chemical and Biological Profile

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Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

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Carzenide, also known as 4-Sulfamoylbenzoic acid, is a carbonic anhydrase inhibitor (CAII) and the major circulating metabolite of the drug Mafenide. The table below summarizes its core characteristics [1]:

Property	Details
CAS Registry Number	138-41-0 [1] [2]
Synonyms	4-Sulfamoylbenzoic acid; p-Carboxybenzenesulfonamide; Dirnate [1] [2]
Molecular Formula	C ₇ H ₇ NO ₄ S [1] [2]
Molecular Weight	201.20 g/mol [1] [2]
IUPAC Name	4-sulfamoylbenzoic acid [1]
Appearance	White to off-white solid [1]
Melting Point	286 °C [2]
Primary Biological Target	Carbonic Anhydrase II (CAII) [1]
Inhibitor Type	Strong, competitive inhibitor [1]
Research Applications	Epilepsy; Cervical Cancer [1]

Experimental Data and Protocol

The following table summarizes key experimental data and a standard protocol for using **Carzenide** in *in vitro* studies, based on information from a chemical supplier [1].

Aspect	Details
Target	Carbonic Anhydrase II (CAII) [1]
Inhibition Type	Competitive [1]
Cell Line Example	HeLa (Human cervical cancer cells) [1]
Typical Pretreatment	100 μ M for 2 hours [1]
Primary Solvent	DMSO [1]
Stock Solution Concentration	100 mg/mL (497.02 mM) [1]
Stock Solution Storage	-80°C for 2 years; -20°C for 1 year [1]
Working Solution Prep	Dilute stock solution in an appropriate buffer or culture medium [1]

Detailed Protocol for Cell-Based CAII Inhibition

This protocol outlines the steps for pretreating cells with **Carzenide** to inhibit CAII activity [1].

- **Preparation of Stock Solution**

- Weigh out the desired amount of **Carzenide** solid.
- Dissolve the compound in **DMSO** to create a concentrated stock solution, typically at **100 mg/mL (497.02 mM)**. Note that DMSO is hygroscopic and can impact solubility; it is best to use a newly opened container.
- Aliquot the stock solution and store it at **-80°C for up to 2 years** or **-20°C for up to 1 year** to maintain stability and avoid repeated freeze-thaw cycles.

- **Preparation of Working Solution**

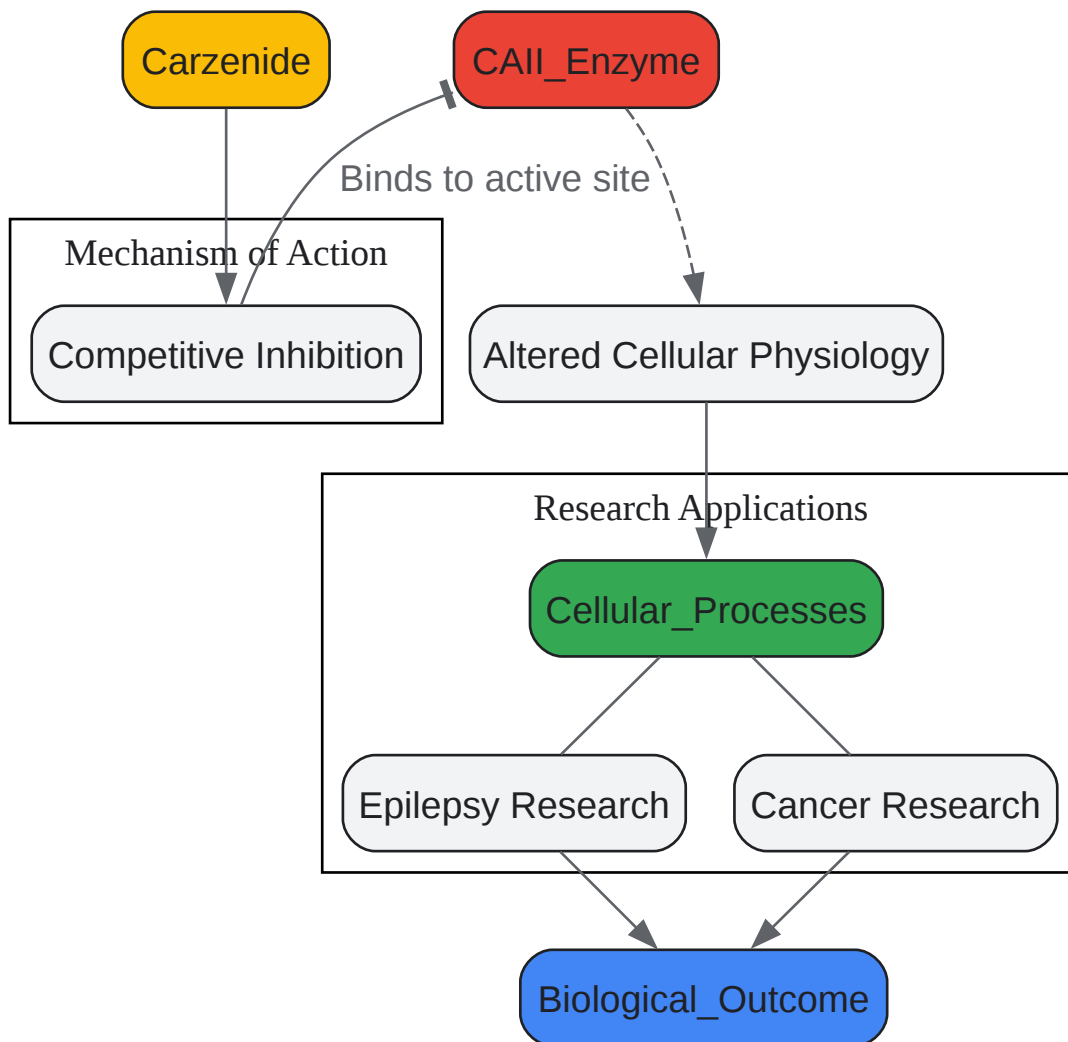
- Thaw the stock solution at room temperature.
- Dilute the stock solution into the cell culture medium to achieve the final desired concentration. For example, to achieve a 100 μM working concentration, a 497.02 mM stock would require a 1:4970 dilution.

- **Cell Treatment and Incubation**

- Culture your cells (e.g., HeLa cells) following standard procedures.
- Replace the existing culture medium with the medium containing the **Carzenide** working solution.
- Incubate the cells for the required duration. An example from the literature is a **2-hour pretreatment** with **100 μM Carzenide** before proceeding with the subsequent experimental assay [1].

Mechanism and Experimental Workflow

The following diagram illustrates **Carzenide's** mechanism of action and a general workflow for its experimental application in a cell-based research context.



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Limitations and Further Research

The information available from the current search is primarily foundational. As a researcher, you would likely need to consult more specialized resources to find:

- **Detailed biochemical assays** for measuring CAII inhibition (e.g., stopped-flow kinetics).
- **In vivo protocols** for administering **Carzenide** in animal models of epilepsy or cancer.
- **Specific readouts and endpoints** used in cervical cancer research beyond general CAII inhibition.

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References

1. Carzenide (4-Sulfamoylbenzoic acid) | CAII Inhibitor [medchemexpress.com]
2. Carzenide - the NIST WebBook [webbook.nist.gov]

To cite this document: Smolecule. [Carzenide: Chemical and Biological Profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b002764#carzenide-experimental-methods>]

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